

An In-Depth Technical Guide to 3,5-Dibromo-4-methoxypyridine

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Compound of Interest

Compound Name: 3,5-Dibromo-4-methoxypyridine

CAS No.: 25813-24-5

Cat. No.: B1321426

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Dibromo-4-methoxypyridine is a halogenated pyridine derivative that serves as a valuable building block in organic synthesis. Its unique substitution pattern, featuring two bromine atoms flanking a methoxy group on the pyridine ring, offers a versatile platform for the construction of more complex molecules. The electron-withdrawing nature of the bromine atoms and the pyridine nitrogen, combined with the electron-donating effect of the methoxy group, imparts a distinct reactivity profile to this compound, making it a subject of interest in medicinal chemistry and materials science. This guide provides a comprehensive overview of its synthesis, properties, reactivity, and handling, designed to support researchers in leveraging this compound for their scientific endeavors.

Physicochemical Properties and Identification

The primary identifier for **3,5-Dibromo-4-methoxypyridine** is its CAS number, which is 25813-24-5. It is crucial to distinguish this compound from its N-oxide derivative, **3,5-Dibromo-4-**

methoxypyridine 1-oxide, which has a different CAS number (650140-84-4) and distinct chemical properties.

Property	Value	Source
CAS Number	25813-24-5	[1]
Molecular Formula	C ₆ H ₅ Br ₂ NO	[1]
Molecular Weight	266.92 g/mol	[1]
Appearance	Beige solid	[1]
Purity	Typically >98%	

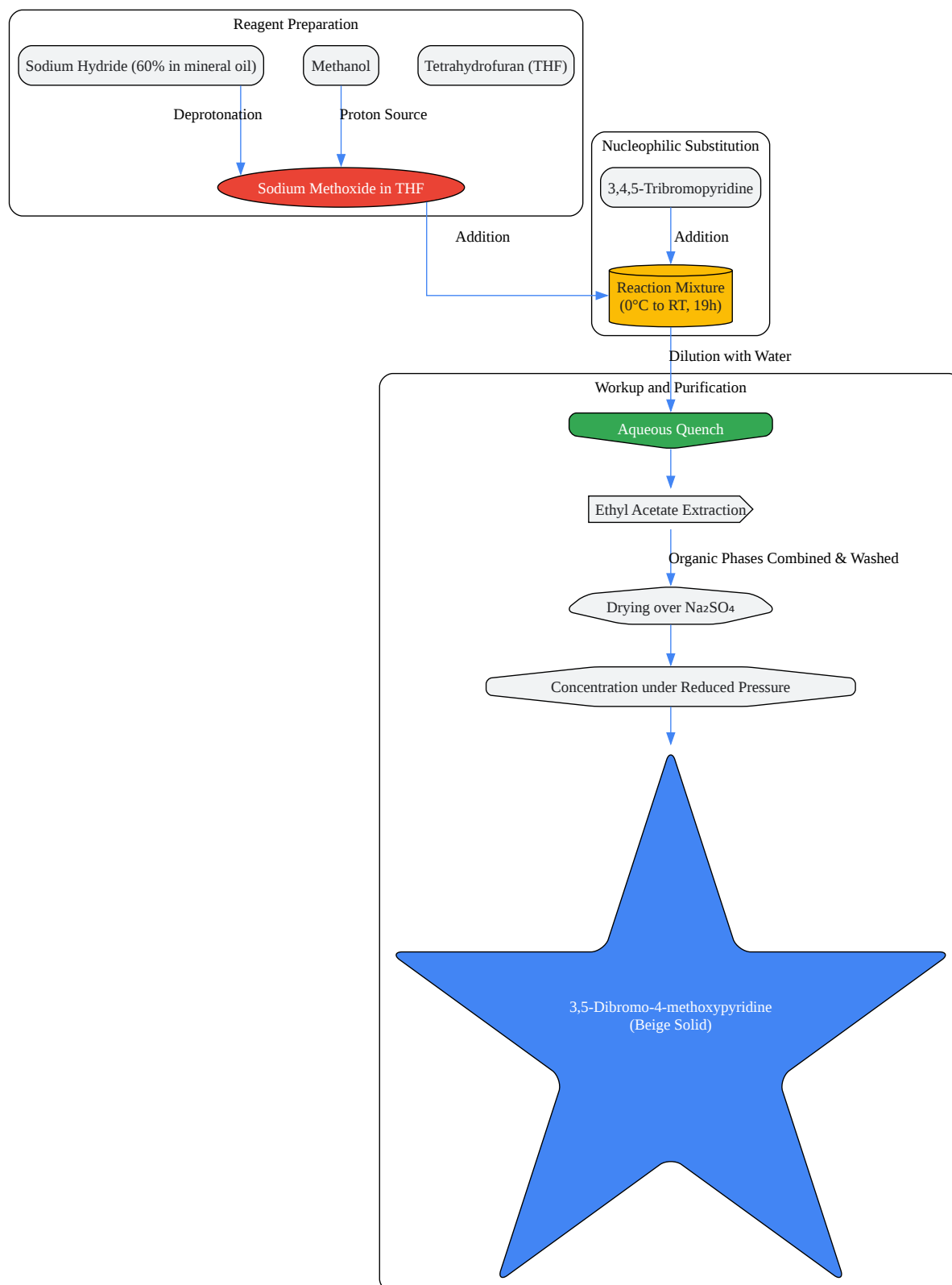
Synthesis and Mechanistic Insights

The most common laboratory-scale synthesis of **3,5-Dibromo-4-methoxypyridine** involves the nucleophilic aromatic substitution of a bromine atom in a polyhalogenated pyridine precursor.

Synthesis from 3,4,5-Tribromopyridine

A prevalent method for the synthesis of **3,5-Dibromo-4-methoxypyridine** is the reaction of 3,4,5-tribromopyridine with a methoxide source.[1] This reaction proceeds via a nucleophilic aromatic substitution mechanism, where the methoxide ion displaces the bromide at the 4-position of the pyridine ring. The choice of a strong base like sodium hydride is critical for the deprotonation of methanol to generate the highly nucleophilic methoxide anion.

The general workflow for this synthesis is outlined below:



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Sources

- 1. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
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